

In-Depth Technical Guide: Physicochemical Properties of Methyl 4-Chloropicolinate Hydrochloride

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Compound of Interest

Compound Name: *Methyl 4-chloropicolinate hydrochloride*

Cat. No.: *B017519*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **Methyl 4-chloropicolinate hydrochloride**, a key intermediate in pharmaceutical synthesis. The data presented herein is essential for researchers and professionals involved in drug discovery and development, aiding in reaction stoichiometry, analytical method development, and quality control.

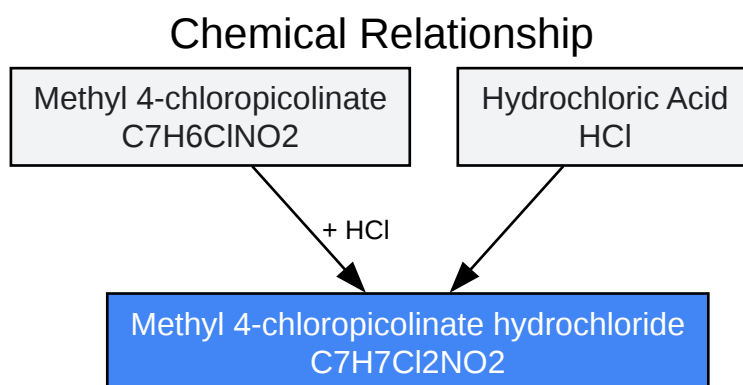
Core Physicochemical Data

The fundamental molecular characteristics of Methyl 4-chloropicolinate and its hydrochloride salt are summarized below. The hydrochloride salt is often utilized to improve the compound's stability and solubility in aqueous media, a critical consideration in many experimental and manufacturing protocols.

Property	Methyl 4-chloropicolinate	Methyl 4-chloropicolinate hydrochloride
Molecular Formula	C7H6ClNO2[1][2][3]	C7H7Cl2NO2[4]
Molecular Weight	171.58 g/mol [1][2][3][5]	208.04 g/mol [4]
CAS Number	24484-93-3[1][2][3][5]	176977-85-8[4]

Chemical Structure and Relationship

The relationship between Methyl 4-chloropicolinate and its hydrochloride salt is a simple acid-base reaction. The basic nitrogen on the pyridine ring of Methyl 4-chloropicolinate is protonated by hydrochloric acid to form the corresponding salt. This process is illustrated in the logical diagram below.



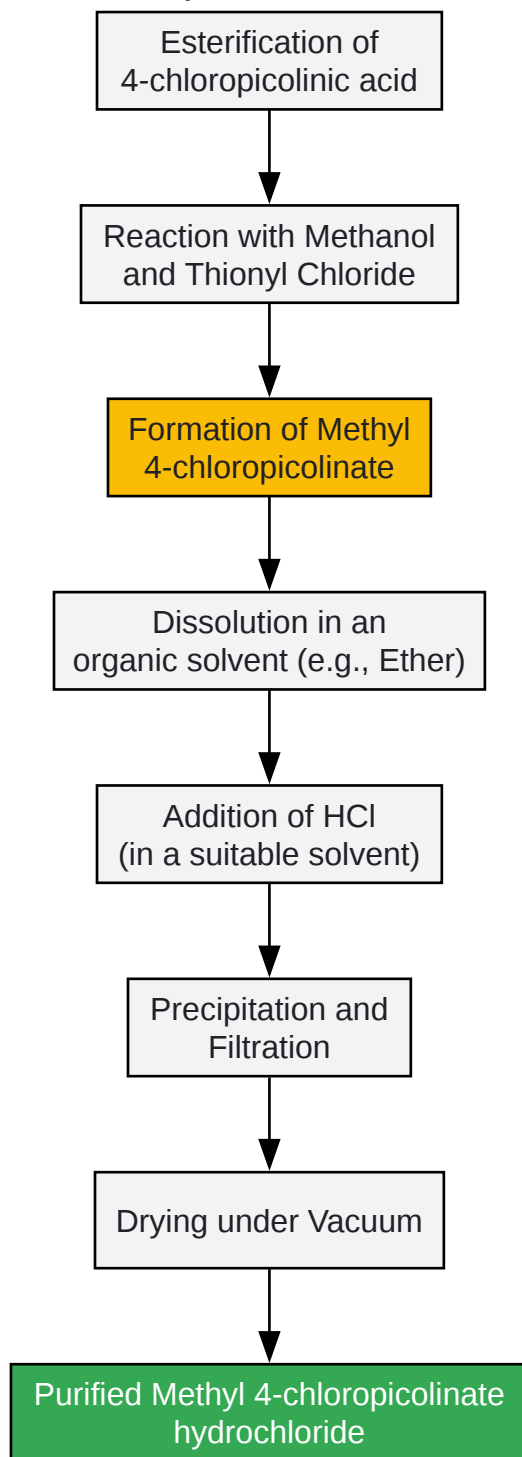
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Caption: Formation of the hydrochloride salt.

Experimental Protocols

While specific experimental protocols for the use of **Methyl 4-chloropicolinate hydrochloride** are highly application-dependent, a general workflow for its synthesis and purification is outlined below. This serves as a foundational methodology that can be adapted for specific research contexts.

General Experimental Workflow



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Caption: Synthesis and purification workflow.

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